

Application Note: High-Efficiency Solid-Phase Synthesis of Brevinin-1Ea

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Compound of Interest

Compound Name: *Brevinin-1Ea*

Cat. No.: *B1577931*

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Target Molecule: **Brevinin-1Ea** (*Rana esculenta*) Primary Application: Antimicrobial & Anti-inflammatory Research Methodology: Fmoc-SPPS with Solution-Phase Cyclization

Abstract & Scientific Rationale

Brevinin-1Ea is a 24-residue cationic peptide derived from the skin secretion of the edible frog *Pelophylax kl. esculentus* (formerly *Rana esculenta*).^{[1][2][3][4][5]} It belongs to the Brevinin-1 family, distinguished by a potent amphipathic

-helical structure and a conserved C-terminal heptapeptide domain stabilized by a disulfide bridge (Cys18–Cys24), known as the "Rana box."^{[3][6]}

Synthesizing **Brevinin-1Ea** presents two specific chemoselective challenges:

- **Methionine Susceptibility:** The presence of Met8 requires specific scavengers during cleavage to prevent oxidation to methionine sulfoxide.
- **The "Rana Box" Cyclization:** The biological activity of **Brevinin-1Ea** is strictly dependent on the formation of the intramolecular disulfide bond between Cys18 and Cys24. Improper oxidation can lead to intermolecular oligomerization.

This protocol utilizes a Fmoc-based Solid-Phase Peptide Synthesis (SPPS) on Rink Amide resin to generate the bioactive C-terminal amide, followed by a DMSO-accelerated solution-phase cyclization strategy that ensures high thermodynamic stability of the monomeric hairpin structure.

Target Sequence Data

Attribute	Detail
Sequence	Phe-Leu-Pro-Ala-Ile-Phe-Arg-Met-Ala-Ala-Lys-Val-Val-Pro-Thr-Ile-Ile-Cys-Ser-Ile-Thr-Lys-Lys-Cys-NH ₂
Length	24 Amino Acids
Mol. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12] Weight	~2648.3 Da (Reduced) / ~2646.3 Da (Oxidized)
Disulfide	Cys18 — Cys24 (Rana Box)
Isoelectric Point	~10.3 (Cationic)
Critical Motifs	Met8 (Oxidation risk), Val12-Val13 (Aggregation prone), Cys18/24 (Cyclization)

Strategic Planning & Materials

Resin Selection

Recommended: Rink Amide MBHA Resin (Loading: 0.5 – 0.7 mmol/g).

- Rationale: Most Brevinin-1 peptides are naturally amidated at the C-terminus, a modification that enhances electrostatic interaction with anionic bacterial membranes.[\[5\]](#) Rink Amide resin generates this amide functionality upon TFA cleavage.

Reagent Selection

- Coupling: DIC (Diisopropylcarbodiimide) + Oxyma Pure (Ethyl (hydroxyimino)cyanoacetate).
 - Why: Superior suppression of racemization compared to HOBt and higher efficiency than HATU for standard couplings, reducing the risk of

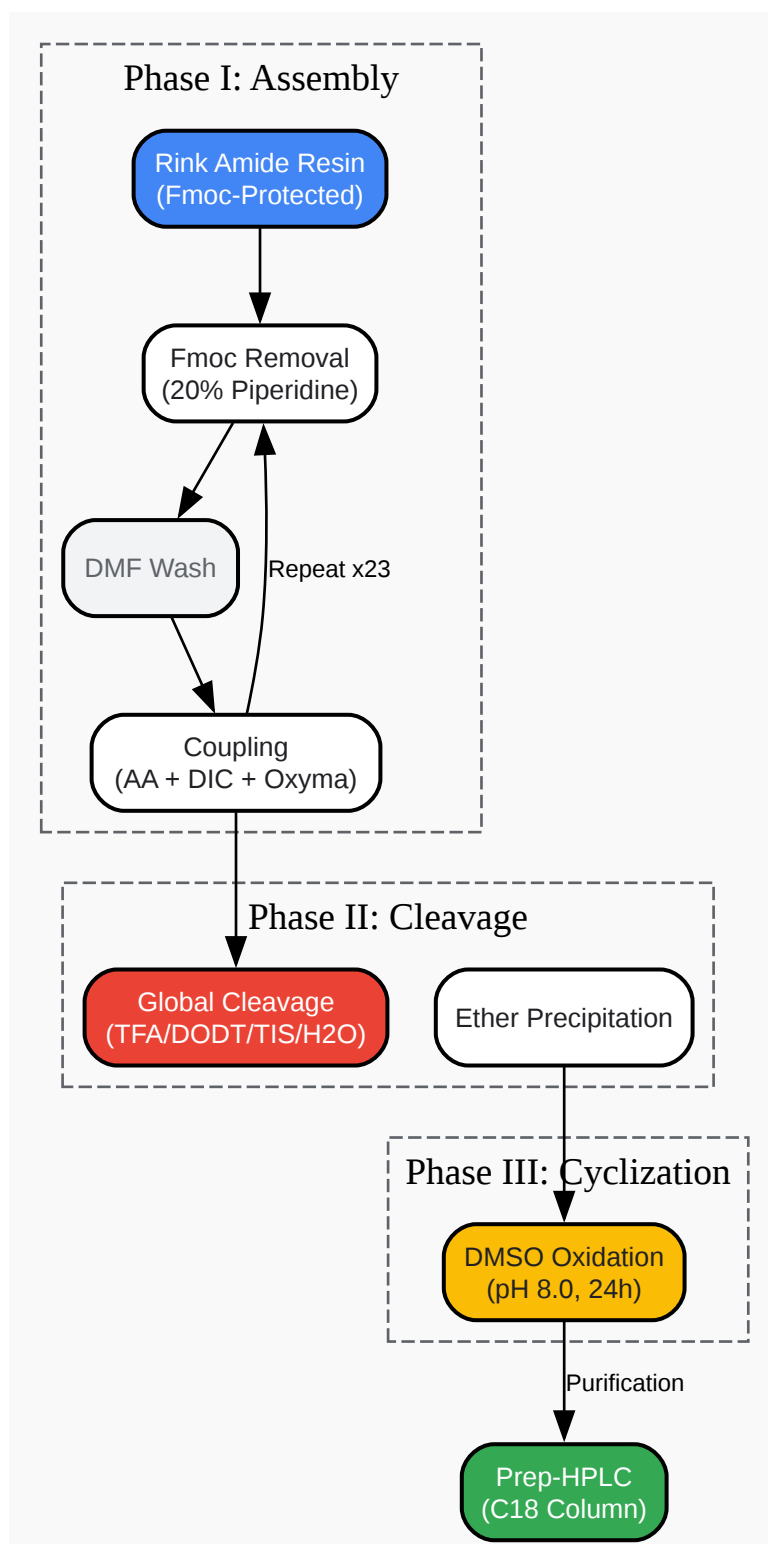
-lactam formation at Arg sites.

- Cleavage Cocktail: TFA / TIS / H₂O / DODT (92.5 : 2.5 : 2.5 : 2.5).
 - Why: DODT (3,6-dioxa-1,8-octanedithiol) is essential. Unlike standard EDT, DODT is less malodorous and highly effective at scavenging reactive carbocations to protect the Met8 residue from alkylation/oxidation and prevent re-attachment of protecting groups to Cys thiols.

Step-by-Step Experimental Protocol

Phase I: Linear Peptide Assembly (Fmoc-SPPS)

Diagram 1: Synthesis Workflow



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Caption: Workflow for **Brevinin-1Ea** synthesis, highlighting the critical transition from solid-phase assembly to solution-phase cyclization.

1. Resin Preparation

- Weigh 0.1 mmol of Rink Amide MBHA resin.
- Swell in DMF (Dimethylformamide) for 30 minutes.
- Initial Deprotection: Treat with 20% Piperidine in DMF (2×5 min). Wash with DMF (5×1 min).

2. Coupling Cycles (Iterative)

Perform the following for each amino acid (C-terminus to N-terminus):

- Activation: Dissolve 5.0 eq. Fmoc-AA-OH and 5.0 eq. Oxyma Pure in minimal DMF. Add 5.0 eq. DIC. React for 2 minutes to form the active ester.
- Coupling: Add activated mixture to resin. Shake at room temperature for 45–60 minutes.
- Monitoring: Perform a Kaiser Test (ninhydrin) to ensure complete coupling (Yellow = coupled; Blue = incomplete).
- Deprotection: 20% Piperidine in DMF (1×1 min, 1×10 min).
- Wash: DMF (4×1 min).

Expert Insight (Hard Couplings): The hydrophobic stretch Val12-Val13 and Ile17 are sterically hindered.

- Action: Perform Double Coupling for these residues (repeat step 2 with fresh reagents before deprotecting).

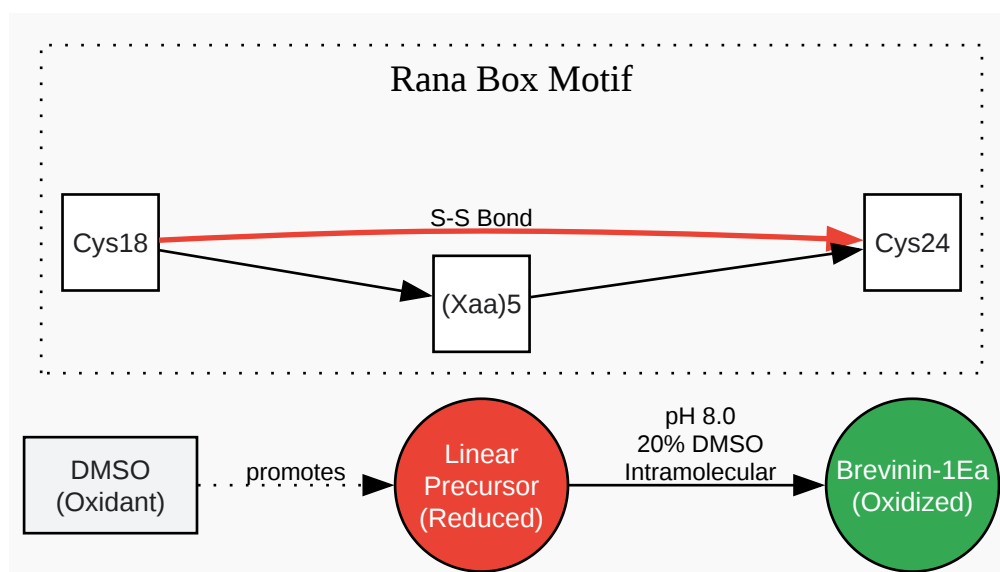
Phase II: Cleavage & Side-Chain Deprotection

- Wash the final resin (N-terminal Fmoc removed) with DCM (Dichloromethane) $\times 3$ and dry under nitrogen.
- Prepare Cleavage Cocktail: TFA (92.5%) / TIS (2.5%) / H₂O (2.5%) / DODT (2.5%).
- Add 10 mL cocktail per gram of resin. Shake for 2.5 hours at room temperature.

- Note: Do not exceed 3 hours to prevent side reactions with Trp/Met.
- Filter resin and precipitate filtrate into cold Diethyl Ether (-20°C).
- Centrifuge (3000 rpm, 5 min), decant ether, and wash pellet 2× with cold ether.
- Lyophilize the crude linear peptide.

Phase III: "Rana Box" Cyclization (Disulfide Bond Formation)

Diagram 2: Cyclization Mechanism



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Caption: Transformation of linear reduced precursor to the bioactive cyclic "Rana box" conformation via DMSO oxidation.

The linear peptide must be oxidized to form the Cys18–Cys24 bridge.

- Dissolution: Dissolve crude peptide in 0.1 M Ammonium Bicarbonate (pH 8.0) at a concentration of 0.5 mg/mL.
 - Critical: High dilution is required to favor intramolecular (hairpin) over intermolecular (dimer) bond formation.

- Oxidation: Add DMSO to a final concentration of 10-20% (v/v).
- Incubation: Stir at Room Temperature (RT) for 12–24 hours.
- Monitoring: Analyze by HPLC. The cyclic peptide will typically elute earlier than the linear precursor due to a more compact hydrophobic footprint.
- Termination: Acidify with TFA to pH < 3 to quench the reaction.

Phase IV: Purification & Characterization

- Prep-HPLC:
 - Column: C18 Reverse-Phase (e.g., Phenomenex Jupiter 300Å).
 - Mobile Phase A: 0.1% TFA in Water.
 - Mobile Phase B: 0.1% TFA in Acetonitrile.
 - Gradient: 20% to 60% B over 40 minutes (Brevinin is hydrophobic).
- Analysis:
 - ESI-MS: Confirm Mass.
 - Calculated (Monoisotopic): ~2646.3 Da.
 - Observed (M+3H)³⁺: ~883.1 m/z.
 - Purity: >95% required for biological assays.

Troubleshooting & Expert Insights

Issue	Probable Cause	Corrective Action
Met Oxidation (+16 Da)	Inadequate scavenging during cleavage.	Ensure DODT is fresh. Do not use EDT alone. Keep cleavage time < 3h.
Incomplete Coupling	Steric hindrance at Val12/13 or Ile17.	Use Double Coupling (2x 1h) for residues 12-20. Increase temperature to 50°C for these steps if using automated synthesis.
Dimer Formation	Concentration too high during cyclization.	Dilute reaction to < 0.5 mg/mL. Ensure pH is not > 8.5.
Low Solubility	Hydrophobic sequence.[5]	Dissolve in minimal acetic acid or 50% acetonitrile/water before adding to the cyclization buffer.

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